

dealing with moisture sensitivity of 1,2-Dichlorocyclohexane

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Compound of Interest

Compound Name: 1,2-Dichlorocyclohexane

Cat. No.: B075773

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Technical Support Center: 1,2-Dichlorocyclohexane

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling the moisture sensitivity of **1,2-Dichlorocyclohexane**.

Frequently Asked Questions (FAQs)

Q1: How moisture-sensitive is **1,2-Dichlorocyclohexane**?

A1: **1,2-Dichlorocyclohexane** is susceptible to hydrolysis in the presence of water, which can lead to the formation of impurities such as chlorocyclohexanol and cyclohexanediol. While it is less reactive than acyl chlorides or acid anhydrides, prolonged exposure to moisture, especially at elevated temperatures, can compromise its purity and affect experimental outcomes. It is classified as a moisture-sensitive compound and should be handled accordingly.

Q2: What are the primary degradation products of **1,2-Dichlorocyclohexane** when exposed to moisture?

A2: The primary degradation products from the reaction of **1,2-Dichlorocyclohexane** with water are 2-chlorocyclohexanol and 1,2-cyclohexanediol. The reaction proceeds through a nucleophilic substitution mechanism.

Q3: How can I visually identify if my **1,2-Dichlorocyclohexane** has been compromised by moisture?

A3: Visual identification can be challenging as the initial stages of degradation may not produce a noticeable change. However, significant moisture contamination can lead to a cloudy appearance or the formation of a separate aqueous layer, as **1,2-Dichlorocyclohexane** is largely insoluble in water.^[1] For accurate assessment, analytical methods are recommended.

Q4: What are the ideal storage conditions for **1,2-Dichlorocyclohexane**?

A4: To minimize moisture-related degradation, **1,2-Dichlorocyclohexane** should be stored in a tightly sealed, dry container, preferably under an inert atmosphere such as nitrogen or argon. The storage area should be cool, dry, and well-ventilated, away from direct sunlight and sources of ignition.^[1]

Q5: Can I use **1,2-Dichlorocyclohexane** that has been accidentally exposed to air?

A5: It is not recommended to use **1,2-Dichlorocyclohexane** that has been knowingly exposed to atmospheric moisture for an extended period, especially for sensitive applications. The presence of hydrolysis products can interfere with reactions and lead to inaccurate results. If its use is unavoidable, it should be purified by distillation and its purity verified by analytical techniques like GC-MS or NMR.

Troubleshooting Guide

Problem 1: Inconsistent reaction yields or unexpected side products.

- Question: My reaction yields are lower than expected, or I am observing unexpected side products. Could moisture in my **1,2-Dichlorocyclohexane** be the cause?
- Answer: Yes, moisture contamination in **1,2-Dichlorocyclohexane** can lead to the formation of 2-chlorocyclohexanol and 1,2-cyclohexanediol. These impurities can act as nucleophiles or bases in your reaction, leading to unwanted side reactions and reduced yields of your desired product. It is crucial to use anhydrous **1,2-Dichlorocyclohexane** for most applications.

Problem 2: Observing extra peaks in analytical data (GC-MS, NMR).

- Question: My GC-MS or NMR analysis of a reaction involving **1,2-Dichlorocyclohexane** shows unexpected peaks. How can I determine if these are due to moisture-related impurities?
- Answer: You can identify potential hydrolysis products by comparing your data with the known spectral data of 2-chlorocyclohexanol and 1,2-cyclohexanediol. In GC-MS, these impurities will have different retention times than **1,2-Dichlorocyclohexane**. In ^1H NMR, the presence of hydroxyl (-OH) protons and characteristic shifts for the CH-OH protons would indicate hydrolysis.

Problem 3: Phase separation or cloudiness in the **1,2-Dichlorocyclohexane** container.

- Question: I noticed that my bottle of **1,2-Dichlorocyclohexane** appears cloudy or has a separate layer at the bottom. What should I do?
- Answer: This is a strong indication of significant water contamination. **1,2-Dichlorocyclohexane** has limited solubility in water.^[1] The cloudy appearance is likely an emulsion, and a separate layer would be water. The material in this condition is not suitable for most applications and should be either properly disposed of or purified by distillation after separating the aqueous layer.

Data Presentation

Table 1: Physical and Chemical Properties of **1,2-Dichlorocyclohexane**

Property	Value
Molecular Formula	C ₆ H ₁₀ Cl ₂
Molecular Weight	153.05 g/mol
Boiling Point	189 °C (372 °F; 462 K)
Melting Point	-8 to -7 °C (18 to 19 °F; 265 to 266 K)
Density	1.17 g/cm ³
Solubility in Water	Low
Solubility in Organic Solvents	Soluble in ether, ethanol, and other organic solvents

Table 2: Potential Hydrolysis Products of **1,2-Dichlorocyclohexane**

Compound	Molecular Formula	Molecular Weight (g/mol)	Key Identifying Features
2-Chlorocyclohexanol	C ₆ H ₁₁ ClO	134.60	Presence of a hydroxyl group (-OH)
1,2-Cyclohexanediol	C ₆ H ₁₂ O ₂	116.16	Presence of two hydroxyl groups (-OH)

Experimental Protocols

Protocol 1: Handling and Dispensing Moisture-Sensitive **1,2-Dichlorocyclohexane**

Objective: To safely transfer **1,2-Dichlorocyclohexane** while minimizing exposure to atmospheric moisture.

Materials:

- **1,2-Dichlorocyclohexane** in a septum-sealed bottle
- Dry, nitrogen-flushed glassware (e.g., round-bottom flask with a septum)

- Dry, gas-tight syringe with a needle
- Inert gas source (Nitrogen or Argon) with a manifold
- Schlenk line or glove box (recommended for highly sensitive applications)

Procedure:

- Ensure all glassware is thoroughly dried in an oven at $>100\text{ }^{\circ}\text{C}$ for at least 4 hours and cooled under a stream of dry inert gas.
- If not using a glovebox, connect the reaction flask to a Schlenk line or a nitrogen/argon manifold with a bubbler to maintain a positive pressure of inert gas.
- Pierce the septum of the **1,2-Dichlorocyclohexane** bottle with a needle connected to the inert gas line to equalize the pressure.
- Using a dry, gas-tight syringe, pierce the septum and slowly withdraw the desired volume of **1,2-Dichlorocyclohexane**. It is good practice to first draw some inert gas into the syringe before drawing the liquid.
- Quickly transfer the liquid to the reaction flask by piercing its septum and injecting the contents.
- Remove the syringe and immediately flush it with an inert gas.
- Maintain a positive pressure of inert gas in the reaction flask throughout the experiment.

Protocol 2: Detection of Hydrolysis Products by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To qualitatively and quantitatively analyze **1,2-Dichlorocyclohexane** for the presence of moisture-related impurities.

Materials:

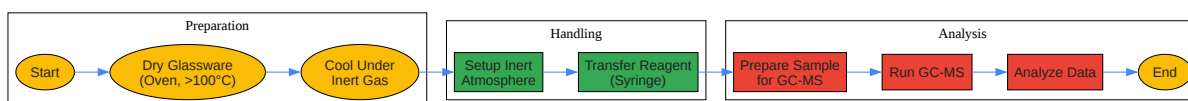
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Appropriate GC column (e.g., a mid-polar capillary column like DB-5ms)
- Helium carrier gas
- Sample of **1,2-Dichlorocyclohexane** to be analyzed
- Anhydrous diethyl ether or other suitable solvent for dilution
- Microsyringe for injection

Procedure:

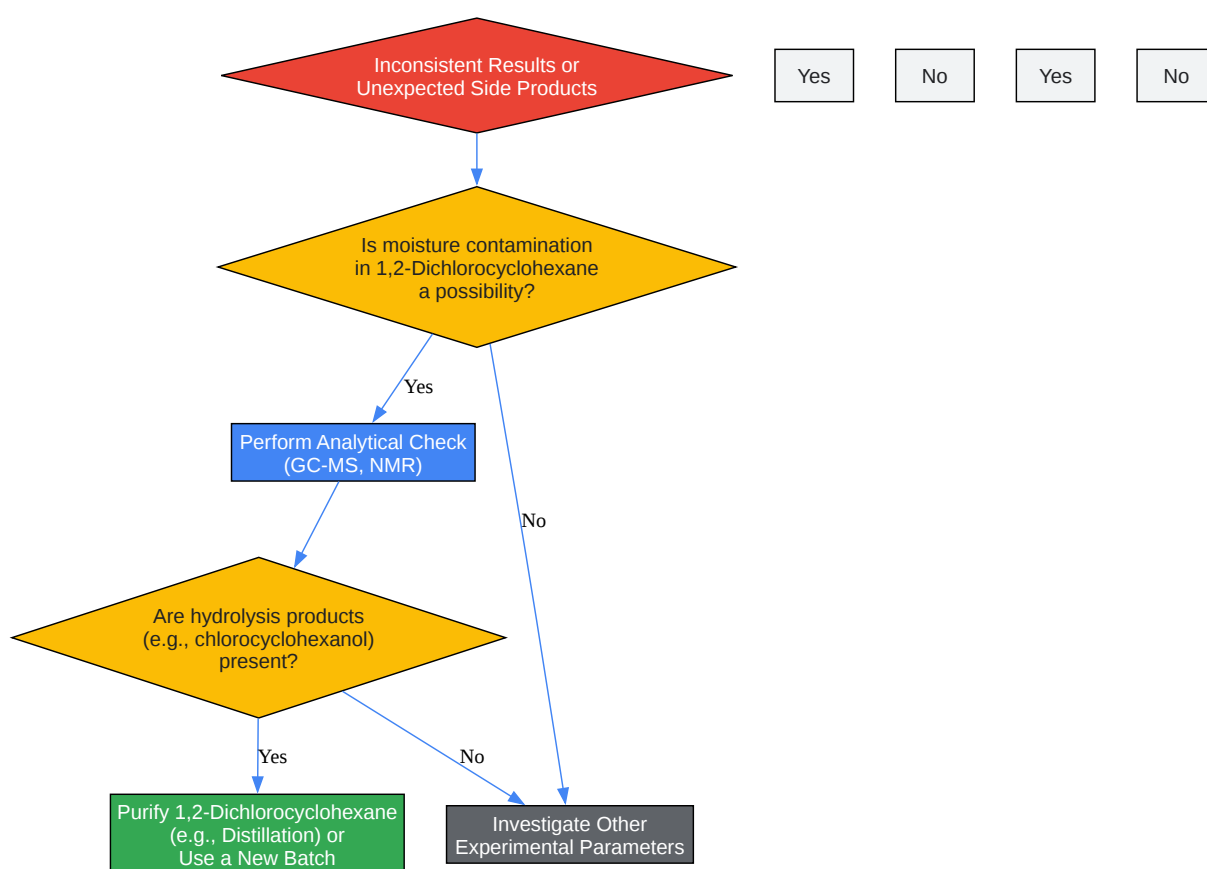
- Prepare a dilute solution of the **1,2-Dichlorocyclohexane** sample in anhydrous diethyl ether.
- Set up the GC-MS instrument with an appropriate temperature program. A typical program might start at 50°C, ramp up to 250°C at 10°C/min, and hold for 5 minutes.
- Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Acquire the total ion chromatogram (TIC) and mass spectra of the eluting peaks.
- Identify the peaks corresponding to **1,2-Dichlorocyclohexane**, 2-chlorocyclohexanol, and 1,2-cyclohexanediol by comparing their retention times and mass spectra to known standards or library data.
- Quantify the impurities by integrating the peak areas and using a calibration curve if accurate quantification is required.

Visualizations



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Caption: Experimental workflow for handling and analyzing moisture-sensitive **1,2-Dichlorocyclohexane**.



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Caption: Troubleshooting logic for issues related to **1,2-Dichlorocyclohexane** moisture sensitivity.

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References

- 1. CAS 10498-35-8: cis-1,2-Dichlorocyclohexane | CymitQuimica [cymitquimica.com]
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